

Essential Safety and Logistical Information for Handling GSK1059865

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK1059865

Cat. No.: B560491

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Disclaimer: No specific Safety Data Sheet (SDS) for **GSK1059865** is readily available in the public domain. The following guidance is based on the precautionary principle and general best practices for handling potent, biologically active research compounds.^{[1][2]} Researchers must conduct a thorough, site-specific risk assessment before handling this compound.^{[3][4][5]}

GSK1059865 is a potent and selective orexin-1 receptor antagonist. As with any potent, powdered research chemical, it should be handled with care to minimize exposure to researchers and the environment. The primary risks associated with similar compounds include inhalation of airborne particles, skin contact, and accidental ingestion.

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE is the final barrier against exposure after engineering controls and safe handling practices have been implemented. The following table summarizes the recommended PPE for various procedures involving **GSK1059865**.

Procedure	Required PPE	Recommended Additional PPE	Rationale
Weighing and Aliquoting (Powder)	- Double nitrile gloves- Chemical splash goggles- Lab coat- N95 or higher-rated respirator	- Face shield- Disposable gown with tight-fitting cuffs	Minimizes inhalation of fine powder and protects skin and eyes from contact.
Preparing Solutions	- Nitrile gloves- Safety glasses with side shields- Lab coat	- Chemical splash goggles- Face shield	Protects against splashes of the compound dissolved in solvent.
Administering to Animals	- Nitrile gloves- Safety glasses with side shields- Lab coat	- Disposable gown	Prevents skin contact with the compound and contaminated surfaces.
General Laboratory Operations	- Nitrile gloves- Safety glasses with side shields- Lab coat	Standard laboratory practice to prevent incidental exposure.	
Waste Disposal	- Double nitrile gloves- Chemical splash goggles- Lab coat	- Face shield	Protects against splashes and contact with contaminated waste materials.

Operational Plan: Step-by-Step Handling Procedures

A clear, step-by-step plan is essential for the safe handling of potent compounds.

- Preparation:
 - Designate a specific area for handling **GSK1059865**, preferably within a certified chemical fume hood or a powder containment hood.
 - Ensure all necessary PPE and spill cleanup materials are readily available.

- Inform colleagues in the vicinity about the nature of the work.
- Weighing and Transfer:
 - Perform all manipulations of solid **GSK1059865** that may generate dust within a ventilated enclosure.
 - Use the smallest amount of the substance necessary for the experiment.
 - Employ wet-handling techniques, such as dampening the powder with a suitable solvent, to minimize dust generation where appropriate.
- Solution Preparation:
 - Add the compound to the solvent slowly to avoid splashing.
 - Conduct all solution preparations in a certified chemical fume hood.
- Cleanup:
 - Decontaminate all surfaces and equipment after use with an appropriate solvent or cleaning agent.
 - Carefully remove and dispose of PPE as contaminated waste.

Disposal Plan

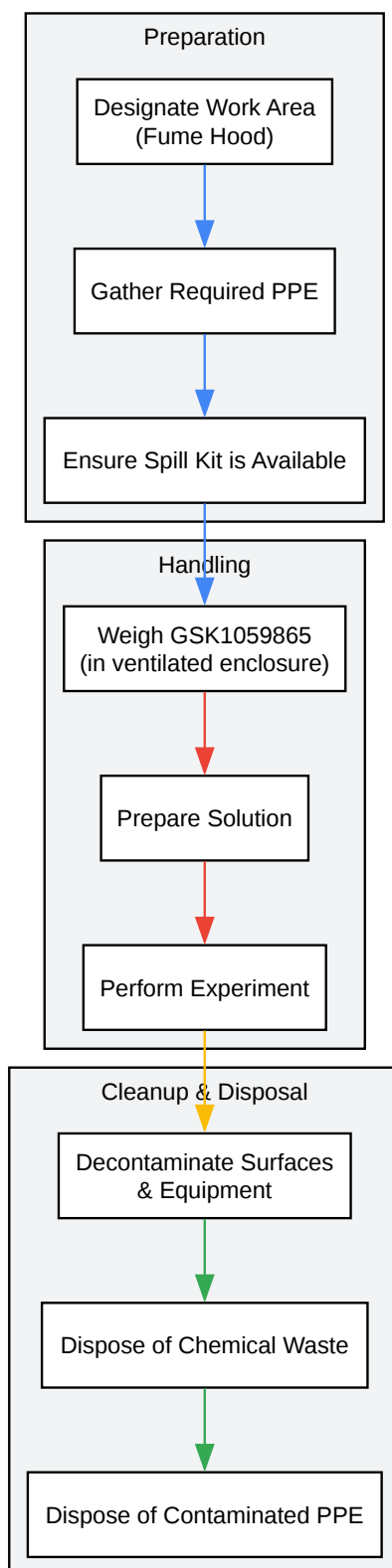
Proper disposal of **GSK1059865** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Chemical Waste:
 - Collect all waste containing **GSK1059865**, including unused solutions and contaminated solvents, in a designated, properly labeled hazardous waste container.
 - Do not dispose of this chemical down the drain.
 - Follow your institution's guidelines for the disposal of potent chemical waste.

- Contaminated Materials:
 - Dispose of all items that have come into direct contact with **GSK1059865**, such as pipette tips, weigh boats, and gloves, as hazardous chemical waste.
 - Place these items in a sealed, labeled waste bag or container within the designated hazardous waste collection area.

Experimental Workflow and Safety Precautions

The following diagram illustrates the general workflow for safely handling **GSK1059865** in a laboratory setting.



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Caption: Workflow for handling **GSK1059865**.

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